

chemical and physical properties of beta-caryophyllene

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Compound of Interest

Compound Name: *beta-Caryophyllene*

Cat. No.: *B1668595*

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An In-depth Technical Guide to the Chemical and Physical Properties of **Beta-Caryophyllene**

Introduction

Beta-caryophyllene is a naturally occurring bicyclic sesquiterpene found in the essential oils of numerous plants, including cloves, black pepper, rosemary, and cannabis.[1][2] It is recognized for its characteristic woody and spicy aroma.[3][4] Beyond its use as a fragrance and flavoring agent, **beta-caryophyllene** has garnered significant attention from the scientific community for its unique pharmacological activities. Notably, it is a selective agonist of the cannabinoid receptor type 2 (CB2), which is primarily expressed in immune cells.[5][6][7][8] This interaction underpins its potent anti-inflammatory, analgesic, and neuroprotective properties, making it a compound of interest for drug development.[8][9][10] This guide provides a comprehensive overview of the chemical and physical properties of **beta-caryophyllene**, detailed experimental protocols for its characterization, and a description of its primary signaling pathway.

Chemical and Physical Properties

The chemical and physical properties of **beta-caryophyllene** are summarized in the tables below, providing a consolidated reference for researchers.

General and Physical Properties

Property	Value	Source(s)
Appearance	Pale yellow oily liquid	[1][11]
Odor	Woody, spicy, clove-like	[3][4]
Boiling Point	129-130 °C at 14 mmHg; 262-264 °C at 760 mmHg	[3][12][13][14]
Melting Point	< 25 °C	[1][3][12]
Density	Approximately 0.901 - 0.9075 g/mL at 20-25 °C	[1][3][11][12]
Refractive Index	1.498 - 1.504 at 20 °C	[1][3][13][15]
Optical Rotation	$[\alpha]/D \approx -8^\circ$ to -9° (chloroform)	[3][12]
Vapor Pressure	6 Pa at 20 °C; 0.0128 mmHg at 25 °C	[3][12][16]
Flash Point	> 93 °C (200 °F)	[11][13][16]
LogP (Octanol/Water)	6.30	[1][16]

Molecular and Spectroscopic Properties

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₄	[3] [5] [11]
Molecular Weight	204.35 g/mol	[1] [3] [17]
CAS Number	87-44-5	[3] [14]
IUPAC Name	(1R,4E,9S)-4,11,11-trimethyl-8-methylidenebicyclo[7.2.0]undec-4-ene	[1]
Solubility	Insoluble in water; Soluble in ethanol, ether, chloroform, and oils.	[1] [3] [13] [17]
Kovats Retention Index	Standard non-polar: ~1418-1465	[1] [18]

Experimental Protocols

The characterization and quantification of **beta-caryophyllene** are commonly performed using chromatographic techniques, particularly Gas Chromatography (GC) coupled with various detectors.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification and Quantification

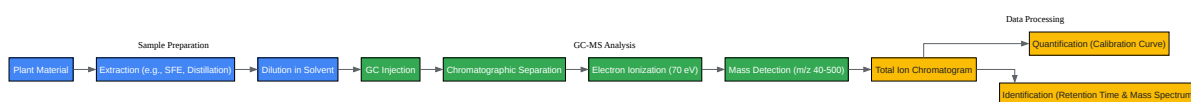
GC-MS is a powerful technique for the definitive identification and quantification of **beta-caryophyllene** in complex matrices such as essential oils and plant extracts.

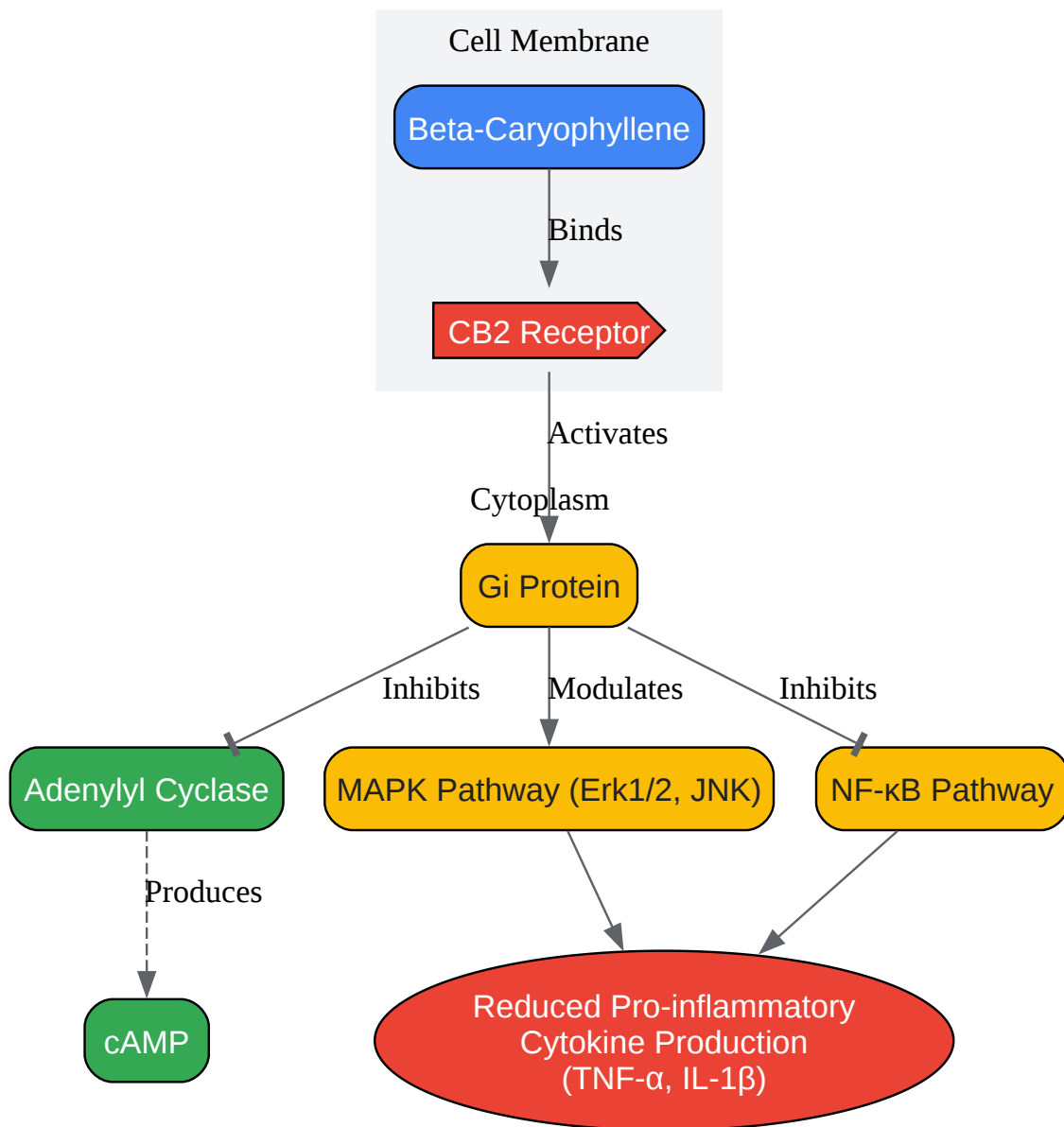
Methodology:

- Sample Preparation:
 - For essential oils, dilute the sample in a suitable organic solvent (e.g., hexane, ethanol, or methanol) to a concentration within the calibrated range of the instrument.[\[19\]](#)

- For plant material, an extraction step is necessary. This can be achieved through hydrodistillation or solvent extraction.
- For trace analysis, Headspace Solid-Phase Microextraction (HS-SPME) can be employed to concentrate the volatile **beta-caryophyllene** from the sample matrix before injection. [20] A sample is placed in a sealed vial and heated to allow volatile compounds to enter the headspace. An SPME fiber is then exposed to the headspace to adsorb the analytes. [20]
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC or similar.
 - Mass Spectrometer: Agilent 5977A MSD or similar.
 - Column: HP-5MS (5% phenyl-methylsiloxane) capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness) is commonly used. [19][21]
 - Injector: Split/splitless injector, typically operated in split mode to avoid column overloading. For SPME, a splitless injection is used for desorption of the fiber. [20]
 - Injector Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min. [21]
 - Oven Temperature Program: An initial temperature of 70 °C held for 1 minute, followed by a ramp of 2 °C/min to 155 °C, and then a ramp of 10 °C/min to 250 °C, with a final hold time. [21] This program can be optimized depending on the complexity of the sample matrix.
 - MS Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: m/z 40-500.

- Data Analysis:
 - Identification of **beta-caryophyllene** is achieved by comparing the retention time and the mass spectrum of the peak with that of a certified reference standard and by matching the mass spectrum with libraries such as NIST.
 - Quantification is typically performed using an internal standard method. A known concentration of an internal standard (e.g., α -humulene) is added to all samples and calibration standards.^[21] A calibration curve is generated by plotting the ratio of the peak area of **beta-caryophyllene** to the peak area of the internal standard against the concentration of **beta-caryophyllene**. The concentration in the sample is then determined from this curve.^[21]





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